

Application Notes and Protocols: AS2521780

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AS2521780 is a potent and selective inhibitor of Protein Kinase C theta (PKCθ), a crucial enzyme in the T-cell activation signaling pathway.[1][2][3] With an IC50 value of 0.48 nM for recombinant human PKCθ, it demonstrates over 30-fold selectivity compared to other PKC isoforms.[1][2] This selectivity makes **AS2521780** a valuable tool for studying T-cell-mediated immunity and a potential therapeutic agent for autoimmune diseases. In experimental settings, **AS2521780** has been shown to suppress Interleukin-2 (IL-2) gene transcription in Jurkat T cells and inhibit the proliferation of human primary T cells.

These application notes provide detailed protocols for the preparation of **AS2521780** stock solutions and its application in cell-based assays.

Data Presentation

Table 1: Physicochemical Properties of AS2521780



Property	Value	Source
Molecular Weight	547.76 g/mol	
Formula	C30H41N7OS	_
CAS Number	1214726-89-2	_

Table 2: Solubility of AS2521780

Solvent	Concentration	Source
DMSO	10 mM	

Table 3: Inhibitory Concentrations (IC50) of AS2521780

Target	IC50	Cell Line/System	Source
РКСθ	0.48 nM	Recombinant human enzyme	
ΡΚCα	160 nM		
ΡΚCδ	160 nM		
ΡΚCε	18 nM		
CD3/CD28-induced IL-2 gene transcription	14 nM	Jurkat T cells	
Human primary T cell proliferation	17 nM		_

Experimental Protocols

Protocol 1: Preparation of a 10 mM AS2521780 Stock Solution

Materials:

• AS2521780 powder



- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Calculate the required mass of AS2521780: To prepare a 10 mM stock solution, use the following formula: Mass (mg) = Desired Volume (mL) x 10 mM x 547.76 g/mol / 1000 For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.48 mg of AS2521780.
- Weigh the AS2521780 powder: Carefully weigh the calculated amount of AS2521780 powder in a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the AS2521780 powder.
- Dissolve the compound: Vortex the solution until the AS2521780 powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but avoid excessive heat.
- Aliquot and store: To prevent repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquoted stock solution at -80°C for long-term storage (up to one year). For short-term use (within one week), aliquots can be stored at 4°C.

Protocol 2: Application of **AS2521780** in Cell-Based Assays

Important Considerations:

 The final concentration of DMSO in the cell culture medium should not exceed 0.1% to avoid solvent-induced cytotoxicity.



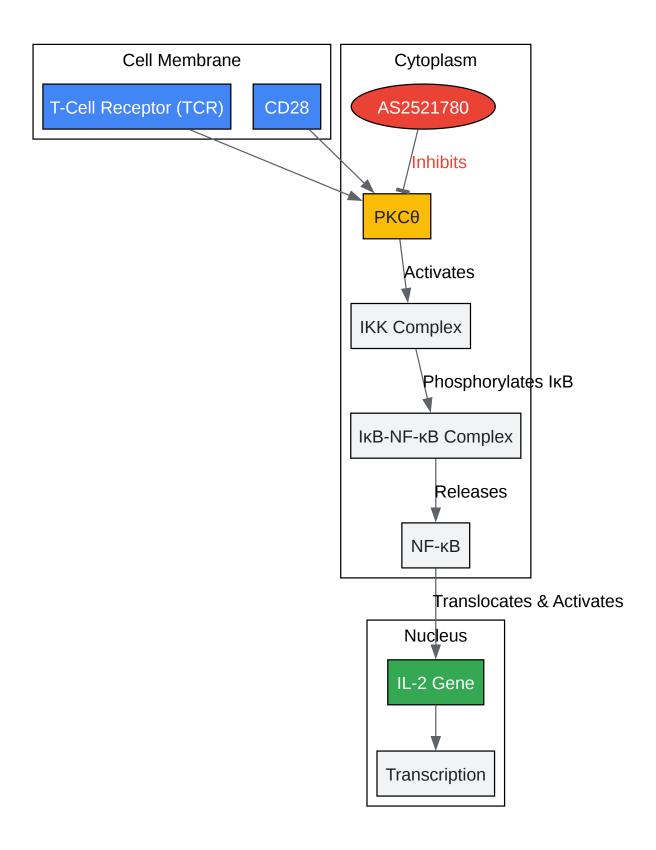
 If a higher DMSO concentration is necessary, a vehicle control (medium with the same concentration of DMSO) must be included in the experiment to assess any potential effects of the solvent on the cells.

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM AS2521780 stock solution at room temperature.
- Prepare intermediate dilutions: Prepare a series of intermediate dilutions of the AS2521780 stock solution in sterile cell culture medium, PBS, or physiological saline. This will allow for the accurate addition of small volumes to your experimental wells.
- Treat cells: Add the desired final concentration of **AS2521780** to your cell cultures. Ensure that the final DMSO concentration is kept below 0.1%.
- Incubate: Incubate the cells for the desired period according to your experimental design.
- Assay: Proceed with your downstream analysis (e.g., cell proliferation assay, cytokine measurement, gene expression analysis).

Visualizations





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Caption: **AS2521780** inhibits PKC θ in the T-cell signaling pathway.





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